

Technical Guide: Cross-Reactivity & Selectivity of 4-Fluorophenyl Vinyl Sulfone (4-FPVS)

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Compound of Interest

Compound Name: 1-(Ethenesulfonyl)-4-fluorobenzene

CAS No.: 28122-14-7

Cat. No.: B1290521

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Executive Summary

4-Fluorophenyl vinyl sulfone (4-FPVS) represents a "Goldilocks" zone in covalent probe design. Unlike maleimides (hyper-reactive, hydrolytically unstable) or simple acrylamides (often too inert without proximity catalysis), 4-FPVS offers a tunable electrophilic window. The electron-withdrawing 4-fluoro substituent enhances the electrophilicity of the vinyl group relative to unsubstituted phenyl vinyl sulfones, while maintaining strict selectivity for cysteine thiols over lysine amines and histidine imidazoles at physiological pH.

This guide evaluates the utility of 4-FPVS as a cysteine-reactive warhead, comparing its kinetic profiles and cross-reactivity against industry standards: Maleimides (Mal), Iodoacetamides (IA), and Acrylamides.

Mechanistic Foundation

The core reactivity of 4-FPVS is driven by a Michael Addition (conjugate addition). The sulfone group (

) serves as a powerful electron sink, activating the

-carbon of the vinyl group for nucleophilic attack.

The "Fluorine Effect"

The 4-fluorophenyl moiety is not merely structural; it is a kinetic tuner.

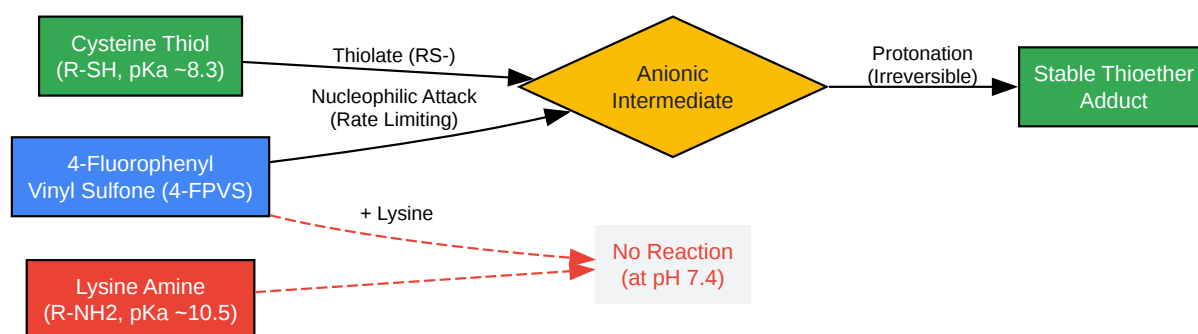
- Inductive Effect (-I): The fluorine atom withdraws electron density from the phenyl ring, which in turn pulls density from the sulfur atom. This increases the partial positive charge on the sulfur, enhancing the polarization of the vinyl group and lowering the LUMO energy.

- Result: 4-FPVS exhibits faster

than alkyl vinyl sulfones but remains slower and more discriminatory than maleimides.

Reaction Mechanism Diagram

The following diagram illustrates the selective Michael addition to Cysteine and the lack of reactivity with Lysine under physiological conditions.



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Figure 1: Mechanism of 4-FPVS selectivity. The soft nucleophile (Thiol) readily attacks the soft electrophile (Vinyl Sulfone), while the hard nucleophile (Amine) is kinetically disfavored at neutral pH.

Comparative Analysis: 4-FPVS vs. Alternatives

The choice of warhead dictates the success of a probe. The table below synthesizes kinetic data and stability profiles.

Performance Matrix

Feature	4-FPVS	Maleimide	Iodoacetamide (IA)	Acrylamide
Primary Target	Cysteine (Thiol)	Cysteine (Thiol)	Cysteine (Thiol)	Cysteine (Proximity)
Reactivity ()	Moderate ()	High ()	Low-Moderate	Very Low (requires catalysis)
Selectivity (Cys vs Lys)	Excellent (>1000:1)	Good (but cross-reacts at high pH)	Poor (reacts with His/Lys)	Excellent
Adduct Stability	High (Permanent)	Low (Hydrolyzes/Exchange)	High	High
Reversibility	Irreversible (mostly)	Reversible (Thiol exchange)	Irreversible	Irreversible
Cell Permeability	High (Lipophilic)	Low (often charged)	Moderate	High

Critical Insights

- Stability Advantage:** Unlike maleimide-thiol adducts, which undergo retro-Michael addition or ring hydrolysis (leading to heterogeneity), the 4-FPVS thioether bond is metabolically and chemically stable [1].
- Selectivity Profile:** 4-FPVS is "bio-orthogonal" to amines at pH 7.4. Iodoacetamide, while popular, is an alkylating agent that frequently produces off-target alkylation of Histidine and N-termini [2].

- Kinetic Tuning: If 4-FPVS is too slow for a specific low-abundance protein, the reactivity can be boosted by adding electron-withdrawing groups to the phenyl ring (e.g., bis-fluoro or nitro), but this often sacrifices selectivity.

Experimental Protocols

Kinetic Reactivity Assay (Pseudo-First Order)

To determine the second-order rate constant () of 4-FPVS with a model nucleophile (Glutathione, GSH).

Materials:

- 4-FPVS (10 mM stock in DMSO)
- Glutathione (GSH) (freshly prepared)
- Buffer: PBS pH 7.4 (degassed)
- UV-Vis Spectrophotometer or HPLC

Protocol:

- Preparation: Dilute 4-FPVS to 50 μ M in PBS.
- Initiation: Add GSH in excess (e.g., 0.5 mM, 1.0 mM, 2.0 mM, 5.0 mM) to create pseudo-first-order conditions.
- Monitoring:
 - UV-Vis: Monitor the disappearance of the vinyl sulfone absorbance peak (approx. 230-260 nm, confirm via scan) over 60 minutes.
 - HPLC: Quench aliquots at time points (0, 5, 10, 20, 40, 60 min) with 1% Formic Acid and analyze peak area of 4-FPVS.
- Calculation:

- Plot

vs time to get

for each GSH concentration.

- Plot

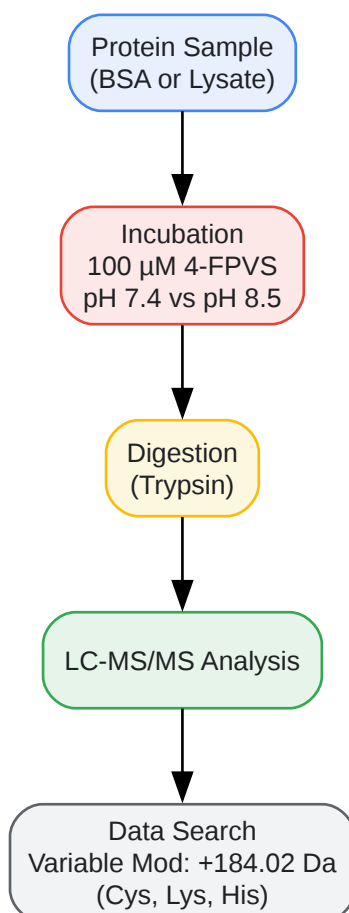
vs [GSH]. The slope of the line is the second-order rate constant

(

).

Mass Spectrometry Cross-Reactivity Workflow

This protocol verifies if 4-FPVS labels off-target residues (Lys/His) in a complex protein mixture.



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Figure 2: Workflow for assessing chemoselectivity. A mass shift corresponding to the 4-FPVS adduct is searched on Cys, Lys, and His residues.

Step-by-Step:

- Incubate protein (1 mg/mL) with 4-FPVS (100 μ M) at pH 7.4 (physiological) and pH 8.5 (promotes Lys reactivity) for 1 hour at 37°C.
- Precipitate protein with cold acetone to remove excess probe.
- Redissolve and digest with Trypsin (standard proteomics protocol).
- Analyze via LC-MS/MS.
- Bioinformatics: Search for the specific mass addition of the 4-fluorophenyl ethyl sulfone moiety.
 - Success Criterion: >95% of identified modified peptides are Cysteine at pH 7.4. Significant Lysine modification at pH 8.5 indicates pH sensitivity.

References

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Sources

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